

A Comprehensive Technical Guide to 1-Benzyl-1H-pyrazole-4-carbaldehyde

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Compound of Interest

Compound Name: 1-Benzyl-1H-pyrazole-4-carbaldehyde

Cat. No.: B112871

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For Researchers, Scientists, and Drug Development Professionals

Abstract: **1-Benzyl-1H-pyrazole-4-carbaldehyde**, identified by the CAS number 63874-95-3, is a pivotal heterocyclic aldehyde that serves as a versatile intermediate in the realms of organic synthesis and medicinal chemistry.^{[1][2][3]} Its unique pyrazole scaffold, combined with a reactive aldehyde functional group, makes it an essential building block for creating a diverse array of complex molecules.^[3] This compound is instrumental in the development of novel therapeutic agents, with research highlighting its role in synthesizing derivatives with potential anti-inflammatory, anticancer, antioxidant, and antibacterial properties.^{[3][4][5]} This guide provides an in-depth overview of its chemical properties, synthesis protocols, and significant applications in drug discovery and development.

Chemical and Physical Properties

The fundamental properties of **1-Benzyl-1H-pyrazole-4-carbaldehyde** are summarized below, providing a quantitative overview for laboratory use.

Table 1: Chemical Identifiers and Properties

Property	Value	Source(s)
CAS Number	63874-95-3	[1][2][6][7]
Molecular Formula	C ₁₁ H ₁₀ N ₂ O	[1][2][3][6]
Molecular Weight	186.21 g/mol	[1][3][6][7]
IUPAC Name	1-benzylpyrazole-4-carbaldehyde	[7]
Appearance	Pale yellow to reddish-yellow crystal or lump	[3]
Melting Point	44 - 48 °C	[3]
Boiling Point	144 °C at 0.5 mmHg	[3]
Purity	≥97% to ≥98% (GC)	[1][3]
MDL Number	MFCD02179567	[1][2][6]

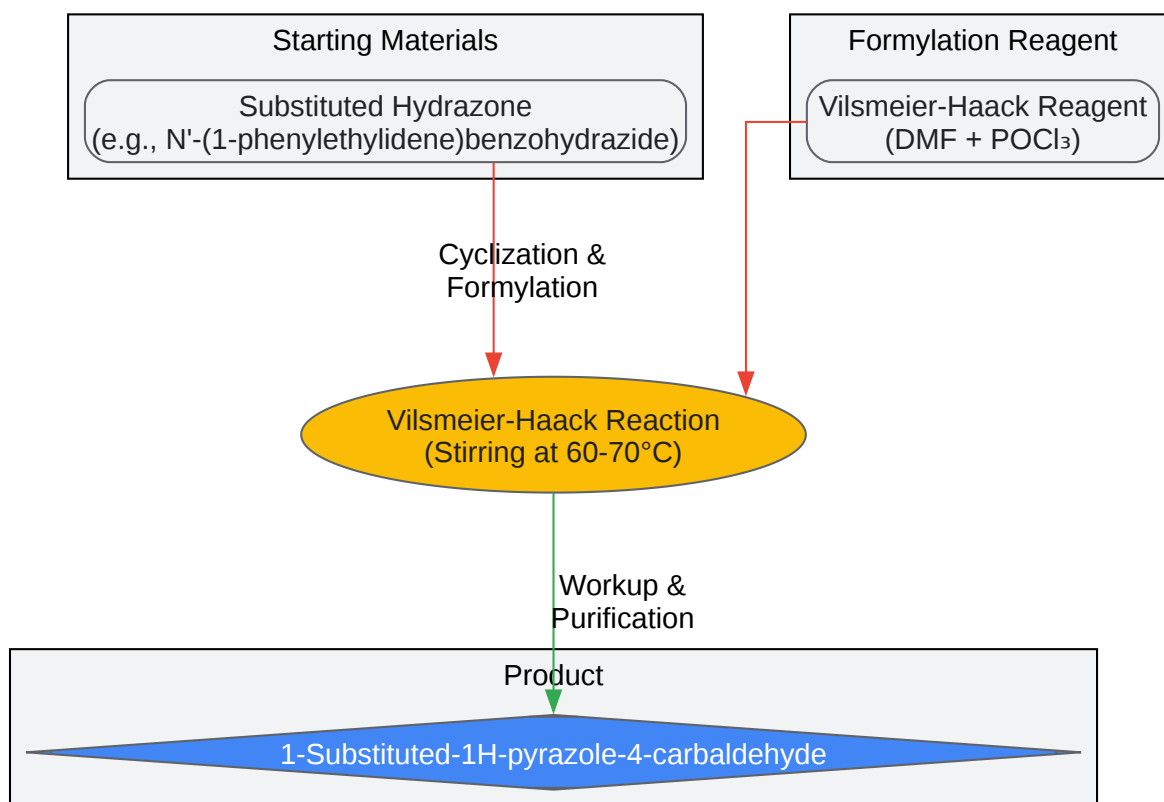
Table 2: Computational Chemistry Data

Descriptor	Value	Source(s)
Topological Polar Surface Area (TPSA)	34.89 Å ²	[1]
LogP	1.7439	[1]
Hydrogen Bond Acceptors	3	[1]
Hydrogen Bond Donors	0	[1]
Rotatable Bonds	3	[1]

Synthesis and Experimental Protocols

The synthesis of pyrazole-4-carbaldehydes, including the title compound, is frequently achieved through the Vilsmeier-Haack reaction. This reaction is a reliable method for the formylation of electron-rich heterocyclic compounds.

Diagram 1: General Synthesis Workflow



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Caption: Workflow for the synthesis of pyrazole-4-carbaldehydes via the Vilsmeier-Haack reaction.

Experimental Protocol: Synthesis via Vilsmeier-Haack Reaction

This protocol is a generalized procedure based on methodologies cited for synthesizing various pyrazole-4-carbaldehyde derivatives.^{[4][8][9][10]}

- Preparation of the Vilsmeier-Haack Reagent:

- In a flask maintained in an ice bath, slowly add phosphorus oxychloride (POCl_3 , e.g., 1.1-3 mL) to chilled N,N-Dimethylformamide (DMF, e.g., 10-15 mL).[\[4\]](#)[\[9\]](#)
- Stir the mixture while maintaining the low temperature to form the Vilsmeier reagent (chloroiminium salt).
- Formylation Reaction:
 - Dissolve the precursor hydrazone (e.g., N'-(1-phenylethylidene)benzohydrazide, 0.004-0.005 mol) in DMF.[\[4\]](#)[\[8\]](#)
 - Add the prepared Vilsmeier reagent to the hydrazone solution in small aliquots.
 - Stir the reaction mixture at a controlled temperature, typically between 60-70°C, for several hours (e.g., 4-10 hours).[\[4\]](#)[\[8\]](#)[\[9\]](#)
 - Monitor the reaction's progress using Thin-Layer Chromatography (TLC).[\[9\]](#)
- Workup and Purification:
 - Once the reaction is complete, pour the mixture onto crushed ice to quench the reaction and precipitate the product.[\[8\]](#)[\[9\]](#)
 - Neutralize the solution with a base, such as sodium bicarbonate (NaHCO_3) solution.[\[8\]](#)
 - Collect the separated solid product by filtration and wash it thoroughly with cold water.[\[4\]](#)[\[8\]](#)
 - Dry the crude product and purify it by recrystallization from a suitable solvent, such as methanol or DMF.[\[4\]](#)[\[8\]](#)

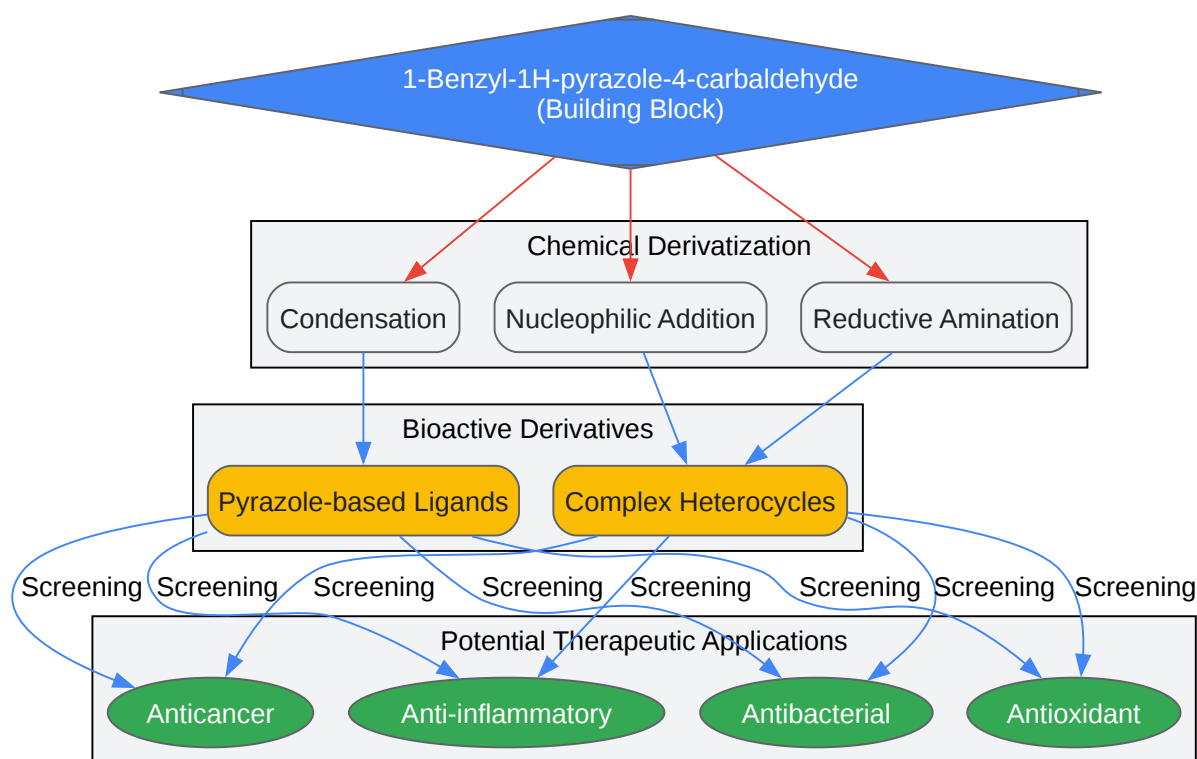
Applications in Drug Discovery and Development

1-Benzyl-1H-pyrazole-4-carbaldehyde is a valuable scaffold in medicinal chemistry due to the broad spectrum of biological activities exhibited by its derivatives.[\[5\]](#) The pyrazole nucleus is considered a "biologically privileged" structure and is a component of several FDA-approved drugs.[\[5\]](#)

Key Therapeutic Areas:

- **Anti-inflammatory and Analgesic Agents:** Pyrazole derivatives have shown significant anti-inflammatory activity.[\[4\]](#)[\[11\]](#) The aldehyde group can be further modified to create compounds that act as potent anti-inflammatory and analgesic agents, with some studies comparing their efficacy to standard drugs like diclofenac sodium.[\[4\]](#)[\[12\]](#)
- **Anticancer Agents:** The compound serves as an intermediate for designing novel anti-cancer agents.[\[3\]](#) Derivatives have been synthesized and evaluated for their cytotoxic effects against various cancer cell lines.[\[13\]](#)
- **Antioxidant Properties:** Researchers have synthesized and evaluated pyrazole-4-carbaldehyde derivatives for their antioxidant capabilities using methods like DPPH and nitric oxide scavenging assays.[\[4\]](#)
- **Antibacterial and Antifungal Activity:** The versatility of the pyrazole scaffold extends to the development of antimicrobial agents.[\[5\]](#) Synthesized derivatives have been screened for activity against both Gram-positive and Gram-negative bacteria.[\[5\]](#)

Diagram 2: Role in Drug Discovery



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Caption: Logical flow from the core compound to potential therapeutic applications.

Safety and Handling

- Hazard Identification: Classified as an irritant.[2]
- Storage: Store at 4°C or room temperature, preferably under a nitrogen atmosphere, to ensure stability.[1][3]
- Shipping: Typically shipped at room temperature in the continental US.[1]

This technical guide consolidates available data to support researchers and drug development professionals in leveraging the synthetic potential of **1-Benzyl-1H-pyrazole-4-carbaldehyde** for creating next-generation therapeutic agents.

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